

# Bis(2-methoxyethyl) phthalate chemical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Bis(2-methoxyethyl) phthalate*

Cat. No.: *B032753*

[Get Quote](#)

An In-depth Technical Guide to the Chemical Properties of **Bis(2-methoxyethyl) Phthalate**

## Introduction

**Bis(2-methoxyethyl) phthalate**, also known as di(2-methoxyethyl) phthalate (DMEP), is a phthalate ester characterized by a benzene-1,2-dicarboxylate core with two 2-methoxyethyl ester side chains.<sup>[1][2]</sup> Historically utilized as a specialty plasticizer, particularly for cellulose ester plastics, and as a solvent, its application has been curtailed due to health concerns.<sup>[1][3]</sup> This document provides a comprehensive overview of its chemical and physical properties, metabolic pathway, and general experimental methodologies, tailored for researchers, scientists, and professionals in drug development.

## Chemical Identity and General Properties

DMEP is identified by the CAS Number 117-82-8.<sup>[1][2][3][4][5][6][7][8][9][10]</sup> It is a diester resulting from the esterification of phthalic acid or phthalic anhydride with two molecules of 2-methoxyethanol.<sup>[1][4]</sup>

Identifier	Value
IUPAC Name	bis(2-methoxyethyl) benzene-1,2-dicarboxylate[2][10]
Synonyms	Di(2-methoxyethyl) phthalate, Dimethyl glycol phthalate, Kesscoflex MCP, Kodaflex DMEP[1][2][6]
CAS Number	117-82-8[1][2][3][4][5][6][7][8][9][10]
Molecular Formula	C <sub>14</sub> H <sub>18</sub> O <sub>6</sub> [1][2][5][6][11][7][9][10][12]
Molecular Weight	282.29 g/mol [2][6][11]
Canonical SMILES	COCCOC(=O)C1=CC=CC=C1C(=O)OCCOC[3][10]
InChIKey	HSUIVCLOAAJSRE-UHFFFAOYSA-N[3][9][10][13]

## Physicochemical Properties

DMEP exists as a practically colorless, oily liquid with a very slight, mild aromatic odor.[1][13] It is noted to be stable and less volatile than dibutyl phthalate.[2][13]

Property	Value	Conditions
Physical State	Light-colored, clear, oily liquid[1][13]	Ambient
Melting Point	-40 °C to -55 °C[1][3][14]	
Boiling Point	340 °C[1][10][14]	
230 °C[4]	at 10 mm Hg	
Density	1.170 g/cm <sup>3</sup> [3]	
1.173 g/mL[4][15]	at 20 °C	
1170 kg/m <sup>3</sup> [1]	at 15 °C	
Vapor Pressure	<0.013 kPa[1]	at 20 °C
23 hPa[14]	at 20 °C	
Refractive Index	1.502 to 1.503[5][10]	at 20 °C/D
Viscosity	32 cP[2][13]	
Henry's Law Constant	2.8 x 10 <sup>-3</sup> atm·m <sup>3</sup> /mol[1]	at 25 °C

## Solubility and Partitioning Behavior

Property	Value	Conditions
Water Solubility	0.9 g/L (900 mg/L)[1]	at 20 °C
8500 mg/L[2][4][10][13]	at 25 °C	
Partition Coefficient (log Kow)	1.11 (estimated)[13]	
2.9[1]		
Soil Adsorption Coefficient (Koc)	38 (estimated)[2][13]	

The estimated soil adsorption coefficient (Koc) of 38 suggests that **bis(2-methoxyethyl) phthalate** is expected to have very high mobility in soil.[2][13]

## Spectroscopic Data

Spectroscopic data is crucial for the structural elucidation and identification of **Bis(2-methoxyethyl) phthalate**.

Technique	Data Reference
Infrared (IR) Spectroscopy	Sadtler Research Laboratories IR grating collection: 14[13]. The NIST WebBook provides evaluated IR spectra.[9][12]
Ultraviolet (UV) Spectroscopy	Sadtler Research Laboratories Spectral Collection: 11[13]
<sup>1</sup> H NMR Spectroscopy	Sadtler Research Laboratories Spectral Collection: 1120[13]
Raman Spectroscopy	Sadtler Research Laboratories Spectral Collection: 494[13]
Mass Spectrometry (MS)	The NIST WebBook provides the mass spectrum (electron ionization).[8][9] A GC-MS spectrum is also available for reference.[6][7]

## Safety and Hazard Profile

Property	Value	Method
Flash Point	185 °C / 365 °F[10][14]	
194 °C[1]	Open Cup	
~200 °C[3]		
121 °C / 250 °F	Closed Cup	
Autoignition Temperature	390 °C / 734 °F[3]	
399 °C / 750 °F[2]		

**Bis(2-methoxyethyl) phthalate** is classified as a reproductive toxicant, with hazard statements indicating it may damage fertility or the unborn child.[14] It is a known experimental teratogen

and has reported reproductive effects.[4][13] When heated to decomposition, it emits acrid smoke and irritating fumes.[4][13]

## Experimental Protocols

Detailed, specific experimental protocols for the determination of DMEP's properties are not available in the provided search results. However, this section outlines the standard methodologies generally employed for such characterizations.

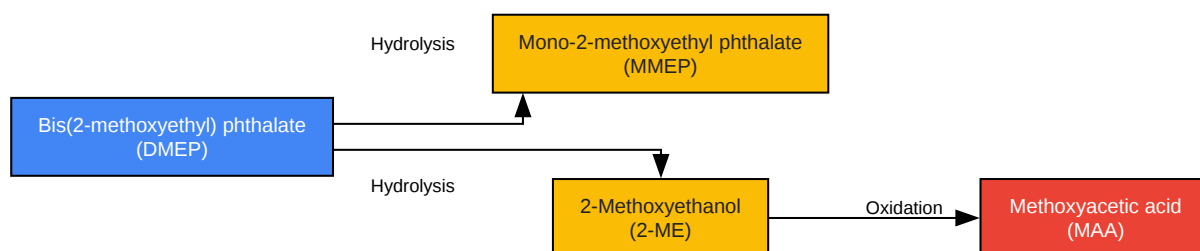
General Methodologies for Physicochemical Property Determination:

- **Melting and Boiling Points:** Determined using techniques such as Differential Scanning Calorimetry (DSC) for melting point and distillation apparatus under controlled pressure for boiling point, following OECD Guideline 102 and 103, respectively.
- **Density:** Measured using a pycnometer or a digital density meter according to OECD Guideline 109.
- **Water Solubility:** The column elution method or the flask-shaking method (OECD Guideline 105) are standard procedures.
- **Partition Coefficient (n-octanol/water):** Typically determined using the HPLC method (OECD Guideline 117) or the shake-flask method (OECD Guideline 107).
- **Spectroscopic Analysis:**
  - **NMR:** Samples are dissolved in a deuterated solvent (e.g.,  $\text{CDCl}_3$ ) and analyzed using a standard NMR spectrometer (e.g., 400 MHz).
  - **IR:** Analysis is performed using an FTIR spectrometer with either a liquid film on KBr plates or a solution in a suitable solvent (e.g.,  $\text{CCl}_4$ ).[12]
  - **MS:** Mass spectra are obtained via Gas Chromatography-Mass Spectrometry (GC-MS) using electron ionization (EI).

## Visualizations

### Metabolic Pathway of DMEP

In vivo, DMEP is known to undergo rapid hydrolysis. The primary metabolic pathway involves its breakdown into 2-methoxyethanol (2-ME) and mono-2-methoxyethyl phthalate (MMEP). The 2-methoxyethanol is subsequently oxidized to methoxyacetic acid (MAA), a key metabolite linked to its toxicity.[1]

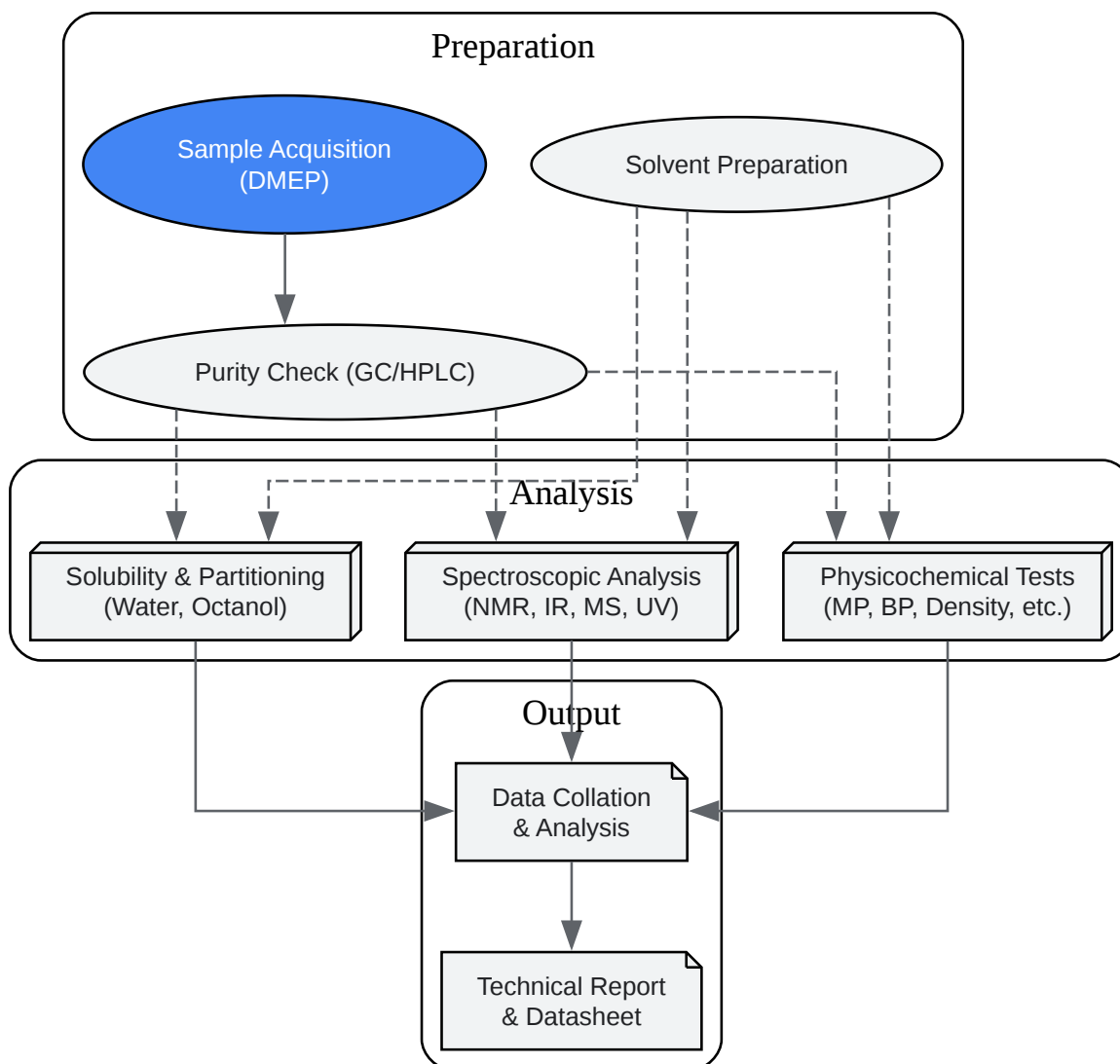


[Click to download full resolution via product page](#)

Caption: Metabolic breakdown of **Bis(2-methoxyethyl) phthalate** (DMEP) in vivo.

## Generalized Experimental Workflow for Chemical Characterization

The process of characterizing a chemical like DMEP follows a logical progression from sample acquisition to final data analysis and reporting.

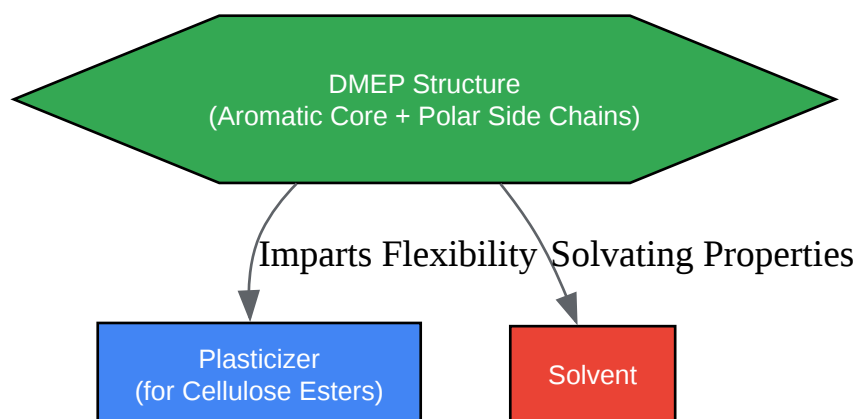


[Click to download full resolution via product page](#)

Caption: Generalized workflow for the physicochemical characterization of a chemical compound.

## Structure-Application Relationship

The molecular structure of DMEP, featuring a rigid aromatic ring and flexible, polar ether-containing side chains, dictates its primary applications as a plasticizer and solvent.



[Click to download full resolution via product page](#)

Caption: Relationship between DMEP's chemical structure and its industrial applications.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 2. Dimethoxyethyl phthalate | C<sub>14</sub>H<sub>18</sub>O<sub>6</sub> | CID 8344 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Bis(2-methoxyethyl) phthalate - Wikipedia [en.wikipedia.org]
- 4. Bis(2-methoxyethyl) phthalate | 117-82-8 [chemicalbook.com]
- 5. Bis(2-methoxyethyl) phthalate(117-82-8)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 6. ez.restek.com [ez.restek.com]
- 7. ez.restek.com [ez.restek.com]
- 8. Bis(2-methoxyethyl) phthalate [webbook.nist.gov]
- 9. Bis(2-methoxyethyl) phthalate [webbook.nist.gov]
- 10. Bis(2-methoxyethyl) phthalate, 96%, Thermo Scientific Chemicals | Fisher Scientific [fishersci.ca]



- 11. [accustandard.com](https://accustandard.com) [[accustandard.com](https://accustandard.com)]
- 12. Bis(2-methoxyethyl) phthalate [[webbook.nist.gov](https://webbook.nist.gov)]
- 13. Page loading... [[guidechem.com](https://guidechem.com)]
- 14. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 15. 044089.18 [[thermofisher.com](https://thermofisher.com)]
- To cite this document: BenchChem. [Bis(2-methoxyethyl) phthalate chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b032753#bis-2-methoxyethyl-phthalate-chemical-properties>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)